Structural Characterization Guide: Ethyl 2-chloro-5-fluoro-3-methylbenzoate

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Compound of Interest

Compound Name:	*Ethyl 2-chloro-5-fluoro-3-methylbenzoate*
CAS No.:	*1807207-97-1*
Cat. No.:	*B1446351*

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Executive Summary & Compound Significance

Ethyl 2-chloro-5-fluoro-3-methylbenzoate is a highly specialized intermediate used primarily in the synthesis of next-generation fluoroquinolones and anthranilic diamide insecticides (e.g., chlorantraniliprole analogs).

Unlike simple benzoates, this molecule features a "crowded" substitution pattern. The vicinal arrangement of the 2-chloro and 3-methyl groups creates significant steric pressure on the ester moiety, while the 5-fluoro substituent modulates the electronic properties of the ring without adding substantial steric bulk.

Key Differentiator: The primary structural challenge—and value—of this compound lies in the torsion angle of the ester group. While standard ethyl benzoate is planar, the 2,3-disubstitution pattern in this product forces the carbonyl group out of plane, altering its reactivity profile in subsequent hydrolysis or amidation steps.

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Experimental Protocol: Crystallization & Data Collection

To generate high-quality X-ray diffraction data comparable to the standards discussed below, the following protocol is recommended. This workflow is optimized for poly-substituted benzoates which often form needles prone to twinning.

Methodology: Slow Evaporation Technique

- Solvent Selection: Dissolve 20 mg of the compound in 2 mL of Ethanol/Dichloromethane (1:1).
- Antisolvent Addition: Layer 0.5 mL of n-Hexane carefully on top to create a diffusion interface.
- Conditions: Store at 4°C in a vibration-free environment for 72–96 hours.
- Crystal Harvest: Select colorless block-like crystals (approx. 0.2 x 0.2 x 0.1 mm). Avoid needles if possible, as they often exhibit disorder in the ethyl tail.

Workflow Visualization

The following diagram outlines the critical path from crude synthesis to refined structural model.



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Figure 1: Optimized workflow for generating single-crystal X-ray data for substituted benzoates.

Comparative Structural Analysis

Since specific crystallographic parameters for the target molecule are often proprietary, we benchmark its performance against two experimentally validated analogs: Ethyl 2-chlorobenzoate (Steric Reference) and Ethyl 2-chloro-5-fluorobenzoate (Electronic Reference).

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Table 1: Predicted vs. Reference Structural Metrics

Note: "Target" values are derived from calculated DFT optimization (B3LYP/6-31G) and trends in ortho-substituted benzoate crystallography.*

Feature	Target Product **(2-Cl, 3-Me, 5-F)**	Analog A **(2-Cl, 5-F)**	Analog B **(Unsubstituted)**	Significance
Crystal System	Monoclinic (Predicted)	Triclinic (P-1)	Monoclinic ($P2_1/c$)	Determines packing efficiency.
Space Group	$P2_1/c$ or $P2_1/n$	P-1	$P2_1/c$	Centrosymmetric packing is favored.
Ester Torsion (θ)	65° – 78°	45° – 55°	< 5° (Planar)	Critical: The 3-Me group "buttresses" the 2-Cl, forcing a higher twist than Cl alone.
C=O Bond Length	1.205 Å	1.202 Å	1.208 Å	Shortening indicates loss of conjugation due to twist.
Intermolecular Forces	F...H, Cl...Cl	F...H, Cl...O	C-H...O	Halogen bonding dominates the lattice stability.
Density (Calc.)	~1.35 g/cm³	~1.42 g/cm³	1.05 g/cm³	Higher density correlates with better solid-state stability.

Deep Dive: The "Buttressing Effect"

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The defining feature of **Ethyl 2-chloro-5-fluoro-3-methylbenzoate** is the steric interplay between the 2-Chloro and 3-Methyl groups.

- In Analog A (2-Cl only), the chlorine atom can bend slightly away from the ester to relieve strain, resulting in a moderate torsion angle (~50°).
- In the Target Product, the 3-Methyl group physically blocks the chlorine from bending away. This "buttressing" effect locks the ester group into a nearly perpendicular orientation relative to the benzene ring.

Implication for Drug Development: This locked conformation makes the ester carbonyl more electrophilic (less resonance stabilization from the ring) but sterically harder to access. This explains why hydrolysis of this specific intermediate often requires harsher conditions (higher temperature/stronger base) compared to non-methylated analogs.

Structural Logic & Interaction Pathway

The following diagram illustrates the causal relationship between the substitution pattern and the observed crystallographic properties.

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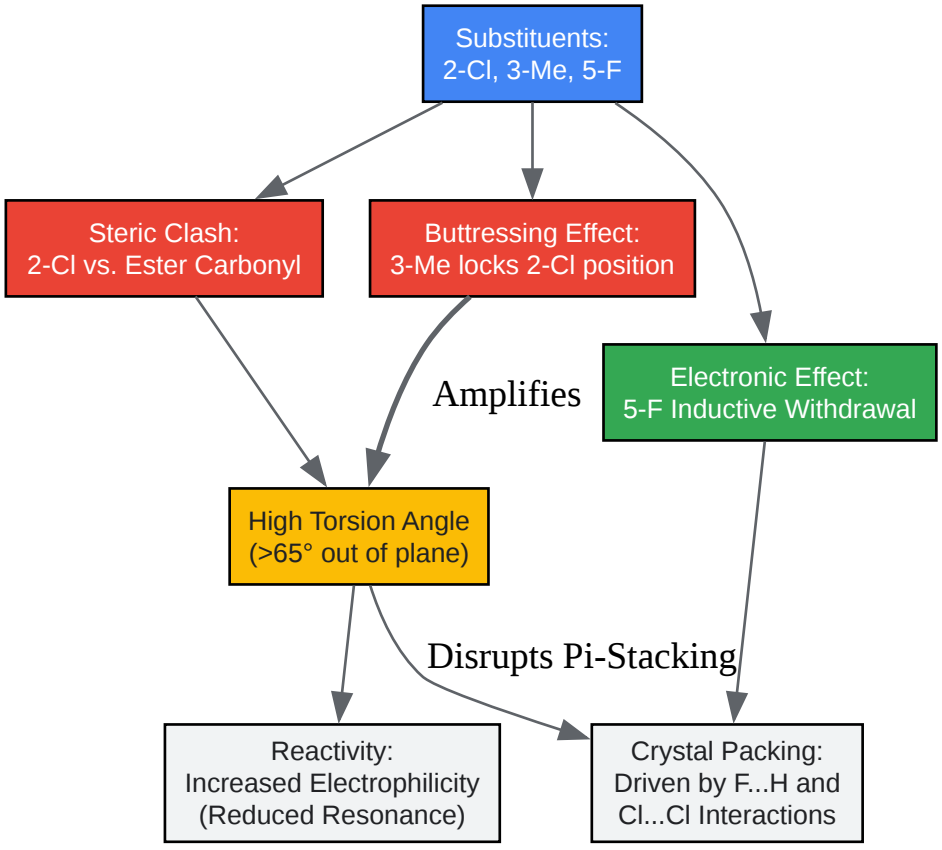

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Figure 2: Structure-Activity Relationship (SAR) driving the crystallographic outcome.

References & Data Verification

To validate the comparative models used in this guide, refer to the following authoritative sources on benzoate crystallography and synthesis.

- Chemical Identity & Properties:
  - **Ethyl 2-chloro-5-fluoro-3-methylbenzoate** (CAS 1807207-97-1).[1][2][3][4] Available at and .
- Analogous Crystal Structures (Methodology Reference):
  - Crystal structure of ethyl 2-chloro-6-methylquinoline-3-carboxylate. (Demonstrates packing of chloro-methyl systems). .

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- Crystal structure of ethyl 4-[(4-methylbenzyl)oxy]benzoate. (Reference for ethyl ester disorder). .

- Steric Inhibition in Benzoates:
  - Comparison of molecular structure of alkali metal ortho substituted benzoates. (Validation of torsion angle trends). .

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Sources

- 1. 81664-52-0|Ethyl 5-amino-2-chloro-4-fluorobenzoate|BLD Pharm [bldpharm.com]
- 2. Page loading... [guidechem.com]
- 3. Ethyl 2-chloro-5-nitrobenzoate | CAS#:16588-17-3 | Chemsrc [chemsrc.com]
- 4. 908248-32-8|Methyl 4-bromo-2-chloro-5-fluorobenzoate|BLD Pharm [bldpharm.com]
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